

Essential Safety and Logistical Information for Handling Alyssin

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Compound of Interest

Compound Name: Alyssin

Cat. No.: B1664812

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical guidance for the handling of **Alyssin** (CAS No. 646-23-1), an isothiocyanate with potential antioxidative and anticancer properties.^{[1][2]} Given the absence of a readily available, specific Safety Data Sheet (SDS) for **Alyssin**, this guidance is based on the known hazards of structurally related isothiocyanates.^{[3][4][5][6][7]} It is imperative to treat **Alyssin** as a hazardous substance and handle it with extreme care in a controlled laboratory setting.

Chemical and Physical Properties of Alyssin

Alyssin, with the chemical name 1-Isothiocyanato-5-(methylsulfinyl)pentane, is a sulfinyl analog of sulforaphane.^[1] It is a slightly yellowish liquid soluble in water, DMSO, ethanol, and chloroform.^[1]

Property	Value
CAS Number	646-23-1 ^{[1][2]}
Molecular Formula	C7H13NOS2 ^{[1][2]}
Molecular Weight	191.32 g/mol ^[1]
Appearance	Slightly yellowish liquid ^[1]
Solubility	Soluble in water, DMSO, ethanol, chloroform ^[1]

Potential Hazards of Isothiocyanates

Based on data from similar isothiocyanates, **Alyssin** should be presumed to exhibit the following hazards. Always consult your institution's Environmental Health and Safety (EHS) department for a comprehensive risk assessment before handling.

Hazard Category	Potential Effect
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[3][6][7]
Skin Corrosion/Irritation	May cause skin irritation or burns.[3][7]
Eye Damage/Irritation	May cause serious eye irritation or damage.[3][6]
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3]
Specific Target Organ Toxicity	May cause respiratory irritation.[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure to **Alyssin**.

Body Part	Recommended Protection	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is also recommended to protect against splashes.[3][5][6]
Skin	Chemical-Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant apron to prevent skin contact.[3][5][6][7]
Respiratory	Respirator with appropriate filter	All handling of Alyssin must be conducted in a certified chemical fume hood. If there is a risk of inhalation, use a NIOSH-approved respirator with a suitable cartridge for organic vapors.[3][5][6]

Experimental Protocols: Safe Handling and Disposal of Alyssin

Pre-Handling Procedures

- Consult Safety Data Sheets (SDS): Although a specific SDS for **Alyssin** is not readily available, review the SDS for similar isothiocyanates to understand the potential hazards.[5][6][7]
- Engineering Controls: Ensure work is conducted in a certified chemical fume hood with proper ventilation. An eyewash station and safety shower must be readily accessible.[3][6][7]

- Gather and Inspect PPE: Collect all necessary PPE as outlined in the table above and inspect for any damage or defects before use.

Handling Procedures

- Transfer and Use: Ground and bond containers when transferring the material to prevent static discharge. Use only non-sparking tools.[3][6]
- Avoid Contact: Keep the container tightly closed when not in use. Avoid breathing vapors or mist and prevent contact with skin and eyes.[3][5]
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands and any exposed skin thoroughly after handling.[3][5]

Spill Response

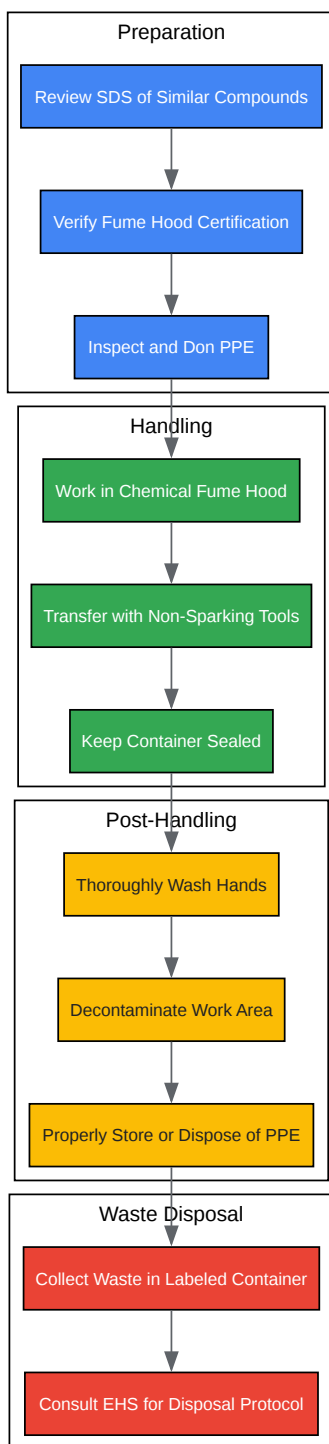
- Evacuate and Secure: Evacuate the area and eliminate all ignition sources.
- Don PPE: Wear appropriate PPE, including respiratory protection.
- Contain and Absorb: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect and Dispose: Collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate: Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste containing **Alyssin** must be disposed of in accordance with federal, state, and local environmental regulations. Consult with your institution's EHS department for specific disposal procedures. Contaminated PPE should also be disposed of as hazardous waste.

Mandatory Visualization

Safe Handling Workflow for Alyssin



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Caption: A logical workflow for the safe handling of **Alyssin**, from preparation to disposal.

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